

Unveiling the Molecular Weight of beta-Alanine Benzyl Ester p-Toluenesulfonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Alanine Benzyl Ester p-Toluenesulfonate*

Cat. No.: *B555162*

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A comprehensive analysis of the molecular composition and weight of a key compound in pharmaceutical research.

For researchers and professionals in the field of drug development, a precise understanding of the chemical properties of compounds is paramount. This technical guide provides a detailed breakdown of the molecular weight of **beta-Alanine Benzyl Ester p-Toluenesulfonate**, a compound of interest in various research applications.

Molecular Composition and Weight

The molecular weight of **beta-Alanine Benzyl Ester p-Toluenesulfonate** is determined by the sum of the atomic weights of its constituent elements, derived from the molecular formulas of its two core components: beta-Alanine Benzyl Ester and p-Toluenesulfonic acid.

The molecular formula for beta-Alanine Benzyl Ester is $C_{10}H_{14}NO_2$.^[1] The molecular formula for p-Toluenesulfonic acid is $C_7H_8O_3S$.^{[2][3]} The combination of these two molecules forms the salt, **beta-Alanine Benzyl Ester p-Toluenesulfonate**. Therefore, the molecular formula for the final compound is the sum of these two formulas: $C_{17}H_{21}NO_5S$.

To calculate the molecular weight, the atomic weights of each element are multiplied by the number of atoms present in the molecule and then summed. The atomic weights used for this calculation are:

- Carbon (C): 12.01 g/mol
- Hydrogen (H): 1.008 g/mol
- Nitrogen (N): 14.01 g/mol
- Oxygen (O): 16.00 g/mol
- Sulfur (S): 32.07 g/mol

Based on the molecular formula C₁₇H₂₁NO₅S, the molecular weight is calculated as follows:

$$(17 * 12.01) + (21 * 1.008) + (1 * 14.01) + (5 * 16.00) + (1 * 32.07) = 351.43 \text{ g/mol}$$

This calculated molecular weight is a critical parameter for a variety of experimental and developmental procedures.

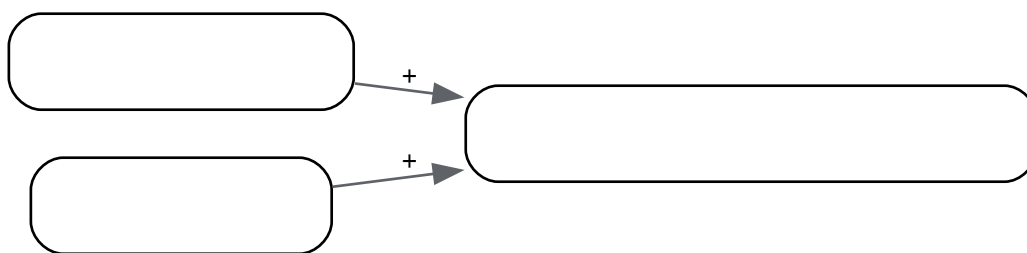
Quantitative Data Summary

For clarity and ease of comparison, the molecular data is summarized in the table below.

Component	Molecular Formula	Molecular Weight (g/mol)
beta-Alanine Benzyl Ester	C ₁₀ H ₁₄ NO ₂	179.22
p-Toluenesulfonic acid	C ₇ H ₈ O ₃ S	172.20
beta-Alanine Benzyl Ester p-Toluenesulfonate	C ₁₇ H ₂₁ NO ₅ S	351.43

Logical Relationship Diagram

The formation of **beta-Alanine Benzyl Ester p-Toluenesulfonate** from its constituent parts can be visualized as a straightforward combination.



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Formation of the salt from its components.

This guide provides the foundational molecular weight information for **beta-Alanine Benzyl Ester p-Toluenesulfonate**, essential for any researcher working with this compound. Further in-depth analysis would require detailed experimental protocols for synthesis and characterization, which are beyond the scope of this initial technical summary.

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